

Doxycycline Calcium: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: Doxycycline calcium

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Abstract

Doxycycline, a semisynthetic tetracycline antibiotic, is a versatile molecule widely employed in research for its antimicrobial and non-antimicrobial properties. The calcium salt of doxycycline offers specific formulation and application advantages. This technical guide provides an in-depth overview of the physical and chemical properties of **doxycycline calcium**, its mechanisms of action, established experimental protocols for its analysis, and its key applications in a research setting. All quantitative data are presented in structured tables for ease of reference, and key biological pathways and experimental workflows are visualized using diagrams.

Physicochemical Properties

Doxycycline calcium is a light-yellow crystalline powder.^[1] Its fundamental physical and chemical characteristics are summarized in the tables below. There can be variations in the reported molecular formula and weight depending on the representation of the salt complex. The most complete representation is a complex of two doxycycline molecules with two calcium ions.

Table 1: General Properties of Doxycycline Calcium

Property	Value	Reference(s)
Appearance	Light-yellow crystalline powder	[1]
CAS Number	94088-85-4	[2][3][4]

Table 2: Molecular Properties of Doxycycline Calcium

Property	Value	Reference(s)
Molecular Formula	C ₄₄ H ₄₆ CaN ₄ O ₁₆	[5]
	C ₂₂ H ₂₄ Ca ₂ N ₂ O ₈	[2][6]
	C ₂₂ H ₂₀ Ca ₂ N ₂ O ₈	[7][8]
	C ₂₂ H ₂₀ N ₂ O ₈ .2Ca	[9]
Molecular Weight	~926.9 g/mol (for C ₄₄ H ₄₆ CaN ₄ O ₁₆)	[5]
	~524.6 g/mol (for C ₂₂ H ₂₄ Ca ₂ N ₂ O ₈)	[2]
	~520.6 g/mol (for C ₂₂ H ₂₀ Ca ₂ N ₂ O ₈)	[7][8]
pKa	~3.0 - 3.5, ~7.7 - 8.3, ~9.2 - 9.5	[10][11]

Table 3: Solubility and Melting Point of Doxycycline and its Salts

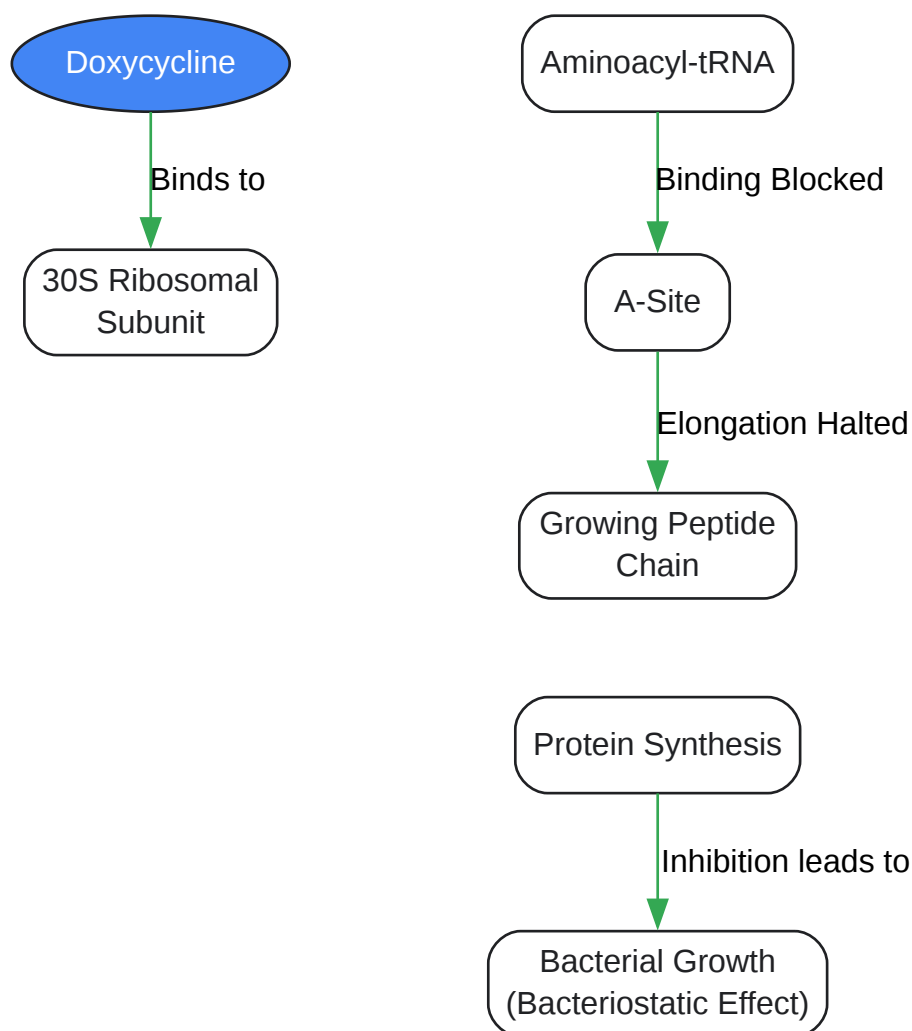
Property	Solvent/Condition	Value	Reference(s)
Solubility	Water	Doxycycline hyclate is soluble, monohydrate is very slightly soluble. Doxycycline calcium has a low affinity for calcium binding and is available as an oral suspension.	[1][12][13][14][15]
DMSO	Doxycycline hyclate is soluble at 100 mg/mL.	[16]	
Ethanol	Doxycycline monohydrate is soluble. Doxycycline hyclate is sparingly soluble.	[10][17]	
Melting Point	~201-209 °C (with decomposition)	[15][18][19]	

Mechanism of Action

Doxycycline exhibits a dual mechanism of action that underpins its broad utility in research. It possesses both well-characterized antibacterial activity and potent anti-inflammatory and matrix metalloproteinase (MMP) inhibitory effects.

Antibacterial Action

As a member of the tetracycline class of antibiotics, doxycycline's primary antibacterial mechanism involves the inhibition of protein synthesis in bacteria.[20] It binds to the 30S ribosomal subunit, which prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site.[1][12] This action effectively blocks the addition of new amino acids to the growing peptide chain, leading to a bacteriostatic effect.

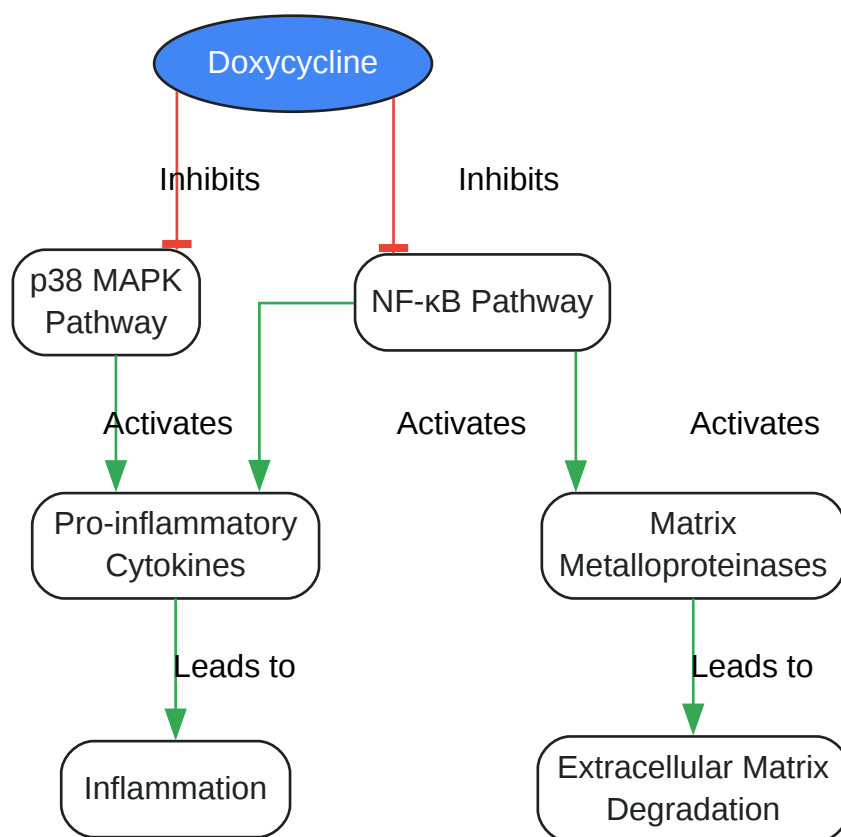


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Diagram 1: Antibacterial mechanism of doxycycline.

Anti-inflammatory and MMP-Inhibitory Action

Beyond its antibiotic properties, doxycycline exerts significant anti-inflammatory effects and inhibits the activity of matrix metalloproteinases (MMPs), a family of enzymes involved in the degradation of the extracellular matrix. This is achieved at sub-antimicrobial concentrations. The proposed mechanisms involve the downregulation of key inflammatory signaling pathways, including the p38 mitogen-activated protein kinase (MAPK) and nuclear factor-kappa B (NF- κ B) pathways. By inhibiting these pathways, doxycycline reduces the production of pro-inflammatory cytokines and MMPs.



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Diagram 2: Anti-inflammatory and MMP-inhibitory mechanism.

Experimental Protocols

Accurate and reproducible quantification and analysis of **doxycycline calcium** are crucial for research purposes. High-Performance Liquid Chromatography (HPLC) and UV-Visible (UV-Vis) Spectroscopy are commonly employed techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for the separation, identification, and quantification of doxycycline. The following is a general experimental protocol that can be adapted for specific research needs.

Objective: To determine the concentration of **doxycycline calcium** in a sample.

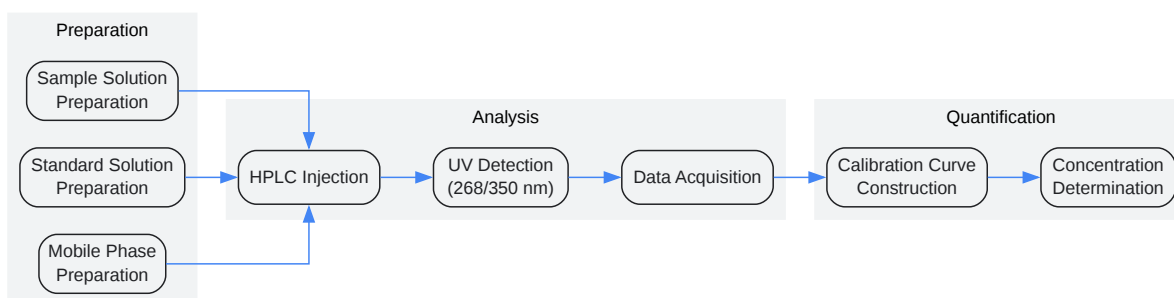
Materials:

- **Doxycycline calcium** standard
- HPLC grade acetonitrile
- HPLC grade water
- Potassium dihydrogen phosphate
- Orthophosphoric acid
- C8 or C18 HPLC column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- HPLC system with UV detector

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of acetonitrile and a phosphate buffer (e.g., 0.1% potassium dihydrogen phosphate, pH adjusted to 3.1 with orthophosphoric acid) in a suitable ratio (e.g., 40:60 v/v).^[21] Filter the mobile phase through a 0.45 µm filter and degas.
- **Standard Solution Preparation:** Accurately weigh a known amount of **doxycycline calcium** standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the expected concentration range of the samples.
- **Sample Preparation:** Dissolve the sample containing **doxycycline calcium** in the mobile phase. If necessary, perform serial dilutions to bring the concentration within the linear range of the standard curve. Filter the sample solution through a 0.45 µm syringe filter before injection.
- **Chromatographic Conditions:**
 - Column: C8 or C18
 - Mobile Phase: Acetonitrile:Phosphate Buffer (e.g., 40:60 v/v)
 - Flow Rate: 1.0 mL/min

- Injection Volume: 10-20 μL
- Detection Wavelength: 268 nm or 350 nm[21]
- Column Temperature: Ambient
- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the doxycycline standards against their known concentrations. Determine the concentration of doxycycline in the sample by interpolating its peak area on the calibration curve.



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Diagram 3: General workflow for HPLC analysis of doxycycline.

UV-Visible Spectroscopy

UV-Vis spectroscopy offers a simpler and more rapid method for the determination of doxycycline concentration, particularly for routine analysis.

Objective: To determine the concentration of **doxycycline calcium** in a pure sample.

Materials:

- **Doxycycline calcium** standard

- Methanol or 0.1 M HCl
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- **Solvent Selection:** Choose a suitable solvent in which **doxycycline calcium** is soluble and stable, such as methanol or 0.1 M HCl.
- **Standard Solution Preparation:** Prepare a stock solution of **doxycycline calcium** of known concentration in the chosen solvent. Create a series of standard solutions by diluting the stock solution.
- **Wavelength Scan:** Scan a standard solution of doxycycline across the UV-Vis spectrum (typically 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} for doxycycline is around 268 nm and 350 nm.[\[21\]](#)
- **Calibration Curve:** Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to generate a calibration curve.
- **Sample Analysis:** Dissolve the unknown sample in the same solvent and measure its absorbance at the λ_{max} .
- **Concentration Determination:** Use the calibration curve to determine the concentration of doxycycline in the unknown sample based on its absorbance.

Research Applications

Doxycycline calcium is a valuable tool in a wide range of research applications, primarily due to its dual functionality as an antibiotic and a modulator of biological processes.

Antibacterial Studies

As a broad-spectrum antibiotic, **doxycycline calcium** is frequently used in in vitro and in vivo studies to investigate bacterial pathogenesis, antibiotic resistance mechanisms, and the

efficacy of new antimicrobial agents.[20] Its activity against a wide range of Gram-positive and Gram-negative bacteria makes it a versatile control or comparator compound.

Matrix Metalloproteinase (MMP) Inhibition Research

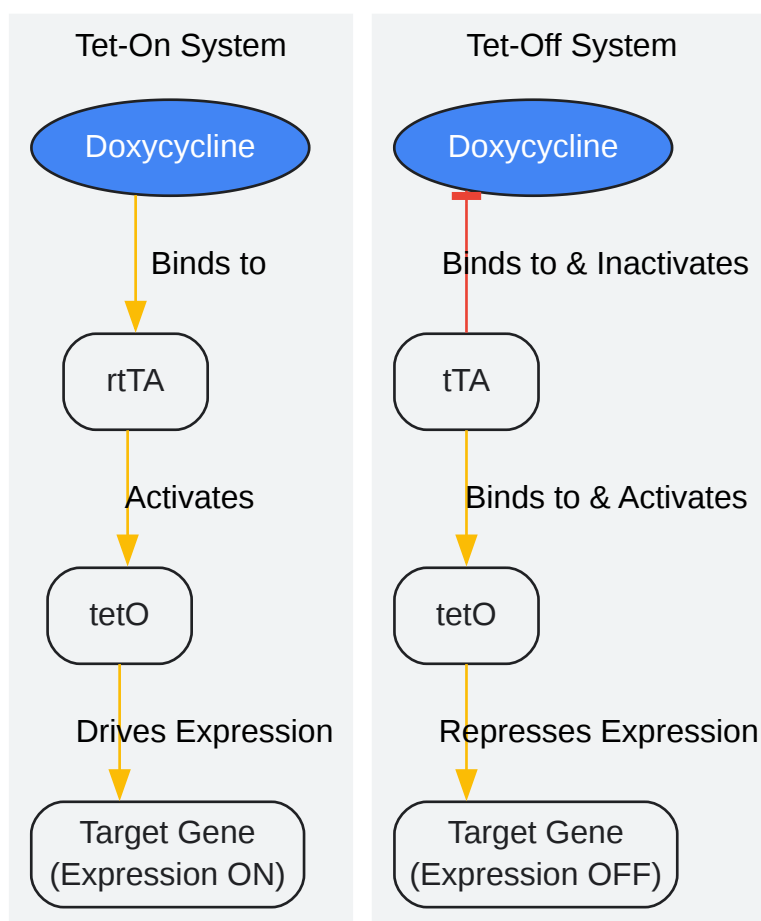
The ability of doxycycline to inhibit MMPs at sub-antimicrobial concentrations has led to its extensive use in studies of diseases characterized by excessive tissue degradation, such as cancer, arthritis, and cardiovascular diseases.[2][4] Researchers utilize doxycycline to explore the role of MMPs in these pathological processes and to evaluate the therapeutic potential of MMP inhibition.

Anti-inflammatory Research

Doxycycline's anti-inflammatory properties are leveraged in studies investigating inflammatory diseases. It is used to probe the signaling pathways involved in inflammation and to assess the impact of reducing inflammatory responses in various disease models.

Tetracycline-Inducible Gene Expression Systems

Doxycycline is a key component of tetracycline-inducible (Tet-On/Tet-Off) gene expression systems.[4][20] These systems allow for the temporal and dose-dependent control of gene expression in eukaryotic cells and transgenic animals. Doxycycline acts as a switch, either activating (Tet-On) or repressing (Tet-Off) the transcription of a target gene. This precise control is invaluable for studying gene function and for the development of gene therapies.



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Diagram 4: Principle of Tet-On and Tet-Off inducible systems.

Stability and Storage

Doxycycline is sensitive to light and alkaline pH.[22] Solutions should be protected from light and prepared fresh when possible. For short-term storage, aqueous solutions can be kept at 2-8°C for up to 48 hours.[10] **Doxycycline calcium** as a solid should be stored in a well-closed, light-resistant container at controlled room temperature.

Conclusion

Doxycycline calcium is a multifaceted compound with significant applications in scientific research. Its well-defined antibacterial, anti-inflammatory, and MMP-inhibitory properties, coupled with its role in inducible gene expression systems, make it an indispensable tool for researchers across various disciplines. A thorough understanding of its physical and chemical

properties, as detailed in this guide, is essential for its effective and appropriate use in experimental settings.

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